

dealing with skin contact or inhalation of sodium azide

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Compound of Interest		
Compound Name:	Sodium azide	
Cat. No.:	B128913	Get Quote

Technical Support Center: Sodium Azide Exposure

This guide provides immediate troubleshooting and answers to frequently asked questions for researchers, scientists, and drug development professionals who may encounter skin contact or inhalation of **sodium azide** during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **sodium azide** and what are its primary hazards in a laboratory setting?

A1: **Sodium azide** (NaN₃) is a colorless, odorless crystalline solid that is highly soluble in water.[1][2] In laboratory settings, it is often used as a preservative in dilute solutions for biological samples and as a reagent in synthetic chemistry.[2] The primary hazards are its high acute toxicity through all routes of exposure, including skin absorption, inhalation, and ingestion.[2][3][4] It can be fatal if swallowed, inhaled, or in contact with skin.[5][6] Additionally, **sodium azide** reacts with acids to liberate highly toxic and volatile hydrazoic acid gas.[3][5][7] It can also react with heavy metals, such as lead and copper found in plumbing, to form highly shock-sensitive and explosive metal azides.[6][7]

Q2: What are the immediate symptoms of **sodium azide** exposure?

A2: Symptoms of exposure can appear within minutes.[8][9]



- Low-level exposure (skin contact or inhalation): May cause dizziness, headache, nausea, vomiting, rapid breathing, rapid heart rate, restlessness, and weakness.[8] Skin contact can lead to irritation, redness, and blisters, while inhalation can irritate the nose, throat, and lungs, causing coughing and a clear nasal discharge.[2][8]
- High-level exposure: Can lead to more severe health effects, including convulsions, low blood pressure (hypotension), slow heart rate, loss of consciousness, lung injury, and respiratory failure leading to death.[8]

Q3: Is there an antidote for **sodium azide** poisoning?

A3: There is no specific antidote for **sodium azide** poisoning.[8][10] Treatment is primarily supportive medical care provided in a hospital setting to manage the symptoms.[8] Therefore, seeking immediate medical attention is critical.[8][11]

Q4: What are the long-term health effects of **sodium azide** exposure?

A4: Survivors of serious **sodium azide** poisoning may suffer from heart and brain damage.[8] Chronic or repeated exposure may lead to liver and kidney damage and has been shown to affect the spleen.[2]

Troubleshooting Guides: Emergency Procedures

Scenario 1: Accidental Skin Contact with a **Sodium Azide** Solution

Q: I've just spilled a **sodium azide** solution on my arm. What should I do immediately?

A:

- Alert Colleagues: Immediately yell for assistance to ensure you are not alone.
- Proceed to Safety Shower: Go to the nearest emergency safety shower without delay.[2][12]
 An ANSI-approved safety shower should be within a 10-second travel time.[2]
- Remove Contaminated Clothing: Quickly remove all contaminated clothing and jewelry while
 under the shower to ensure the chemical is completely removed.[1][2][12] It is recommended
 to cut clothes off rather than pulling them over your head.[8]



- Wash Affected Area: Wash the contaminated skin thoroughly with large amounts of soap and water for at least 15 minutes.[1][7][12]
- Seek Immediate Medical Attention: Call emergency services (e.g., 911) for immediate medical attention, especially if the contact was with a concentrated solution.[2] Inform them you have been exposed to **sodium azide**.
- Inform Medical Personnel: Provide the Safety Data Sheet (SDS) for sodium azide to the responding medical team.[7]

Scenario 2: Accidental Inhalation of Sodium Azide Dust or Vapors

Q: I think I may have inhaled **sodium azide** dust while weighing it out. What are the correct steps to take?

A:

- Move to Fresh Air: Immediately leave the area of exposure and get to fresh air.[1][7][8][11] If the release was indoors, exit the building.[8]
- Alert Others and Evacuate: Inform colleagues of the potential exposure, evacuate the immediate area, and prevent others from entering.[7]
- Seek Immediate Medical Attention: Call for emergency medical assistance promptly.[1][2]
 Inhalation of sodium azide can be fatal.[2]
- Monitor for Symptoms: Be aware that pulmonary edema (fluid in the lungs) may be delayed.
 [1][2] Medical observation for 24 to 48 hours after overexposure is recommended.
- Provide Information: If you are assisting a victim who has stopped breathing, begin rescue breathing using universal precautions (avoid mouth-to-mouth resuscitation to prevent selfexposure) and CPR if their heart has stopped.[1][8]

Data Presentation

Workplace Exposure Limits for **Sodium Azide**



This table summarizes the recommended airborne exposure limits for **sodium azide** and hydrazoic acid. These are ceiling limits, which should not be exceeded at any time.

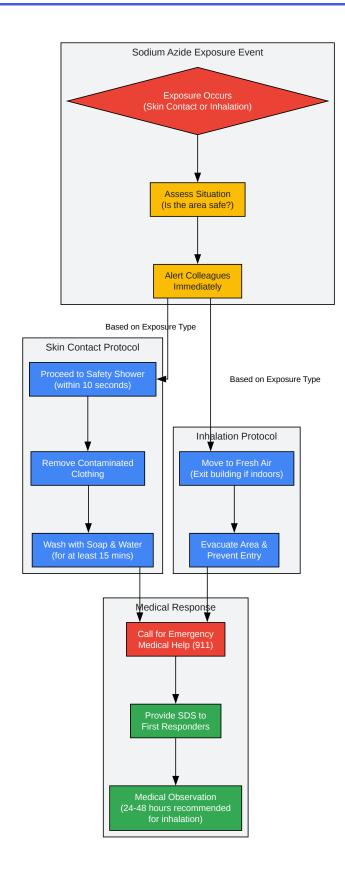
Organization	Substance	Exposure Limit (mg/m³)	Exposure Limit (ppm)
NIOSH (REL)	Sodium Azide	0.3	-
ACGIH (TLV)	Sodium Azide	0.29	-
NIOSH (REL)	Hydrazoic Acid Vapor	-	0.1
ACGIH (TLV)	Hydrazoic Acid Vapor	-	0.11

(Source: New Jersey Department of Health Hazardous Substance Fact Sheet)[1]

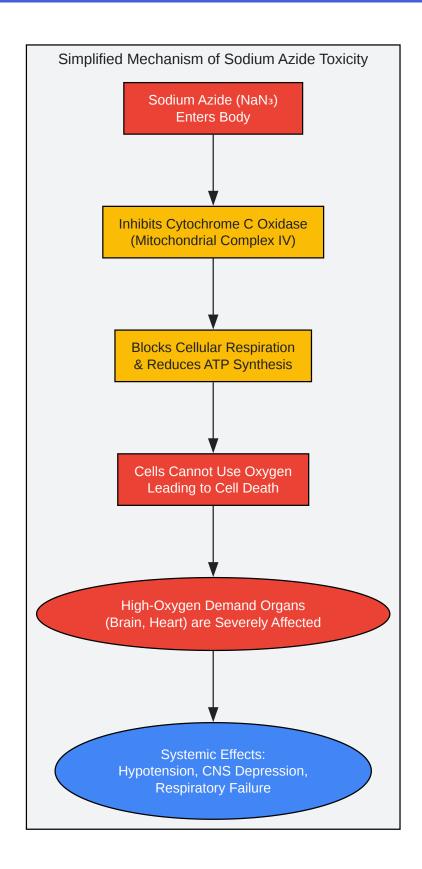
Mandatory Visualization Experimental Workflows & Logical Relationships

Below are diagrams illustrating key workflows and relationships for handling **sodium azide**.









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